

# Potential applications of 1,3-Dicyclohexylpropane in materials science

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An in-depth technical guide on the potential applications of **1,3-Dicyclohexylpropane** in materials science for researchers, scientists, and drug development professionals.

### Introduction to 1,3-Dicyclohexylpropane

**1,3-Dicyclohexylpropane** (CAS: 3178-24-3) is a saturated hydrocarbon featuring two cyclohexane rings linked by a propane chain.[1][2] Its chemical structure, consisting of rigid cycloaliphatic groups connected by a flexible three-carbon linker, imparts a unique combination of properties that make its structural motif of significant interest in materials science. While direct applications of **1,3-dicyclohexylpropane** itself are not widely documented, its core structure is central to the development of high-performance polymers and other advanced materials.[3]

This technical guide explores the potential applications of the **1,3-dicyclohexylpropane** moiety in materials science, focusing on its role in enhancing the performance of polymers. It will cover the fundamental physical and chemical properties of **1,3-dicyclohexylpropane**, its synthesis, and the established and prospective applications of its structural core in areas such as high-performance polyamides, organosilicon compounds, and block copolymers.

## **Physical and Chemical Properties**

Understanding the intrinsic properties of **1,3-dicyclohexylpropane** is crucial for predicting its behavior and suitability in various material applications. As a non-polar, high-boiling, and



chemically inert hydrocarbon, it possesses characteristics that could be advantageous in specific contexts, such as a stable solvent or additive in certain reaction systems.[3]

Property	Value	Reference
Molecular Formula	C15H28	[1][2]
Molar Mass	208.38 g/mol	[1]
Density	0.8728 g/cm <sup>3</sup>	[1][2]
Melting Point	-17°C	[1][2]
Boiling Point	291.69°C	[1][2]
Flash Point	118.1°C	[2]
Refractive Index	1.4736	[1][2]
LogP	5.31730	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]

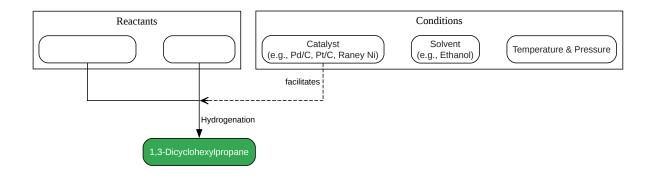
### Synthesis of 1,3-Dicyclohexylpropane

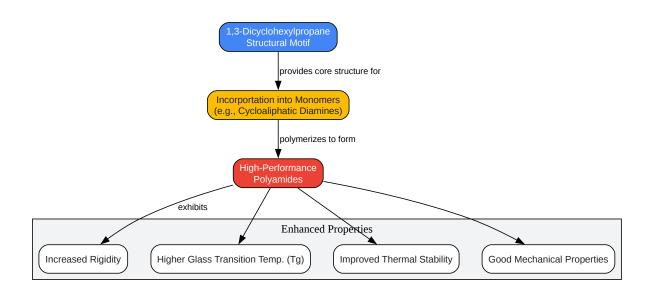
The synthesis of **1,3-dicyclohexylpropane** can be achieved through several established routes, primarily involving the saturation of an aromatic precursor or the alkylation of cyclohexane rings.

#### Catalytic Hydrogenation of 1,3-Diphenylpropane

A highly effective and atom-economical method for synthesizing **1,3-dicyclohexylpropane** is the catalytic hydrogenation of its aromatic precursor, **1,3-diphenylpropane**.[3] This process involves the addition of hydrogen across the double bonds of the phenyl rings, converting them into saturated cyclohexane rings. The reaction is typically performed in the presence of a heterogeneous catalyst.







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